

Pentaerythritol Tetraricinoleate: A Technical Guide to its Properties and Safety Profile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pentaerythritol tetraricinoleate

Cat. No.: B1165899

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Pentaerythritol tetraricinoleate is a complex ester formed from the reaction of pentaerythritol, a polyol, with four molecules of ricinoleic acid. This structure imparts unique physicochemical properties, making it a subject of interest in various industrial applications, including cosmetics, lubricants, and specialty chemicals. This technical guide provides a comprehensive overview of the available data on its CAS number, physicochemical properties, and safety profile, compiled for professionals in research and development.

Chemical Identification and Properties

Pentaerythritol tetraricinoleate is identified by the CAS Number 126-56-7. While there is some inconsistency in the reported molecular formula in various databases, the most plausible formula based on its constituent molecules is C₇₇H₁₄₀O₁₂.

A summary of its known physical and chemical properties is presented in the table below.

Property	Value	Reference
Physical State	Clear, viscous liquid at room temperature.	[1]
Appearance	Clear, colorless liquid.	[1]
Density	Approximately 0.962 g/mL at 20°C.	[1]
Boiling Point	446°C.	[1]
Flash Point	232°C.	[1]

Table 1: Physical and Chemical Properties of **Pentaerythritol Tetraricinoleate**

Safety and Toxicological Data

A thorough review of publicly available safety data reveals a significant lack of specific toxicological studies conducted on **pentaerythritol tetraricinoleate**. No quantitative data, such as LD50 values or specific irritation studies, were found for this compound.

However, information on structurally related compounds and the parent alcohol, pentaerythritol, can provide an initial assessment of its likely toxicological profile. It is crucial to note that while these compounds share a common backbone, their toxicological properties may differ.

Data on Structurally Related Compounds

For reference, the safety data for pentaerythrityl tetraoleate and pentaerythritol are summarized below. Pentaerythrityl tetraoleate is reported as not meeting GHS hazard criteria.[2]

Compound	CAS Number	GHS Classification	Key Findings
Pentaerythrityl Tetraoleate	19321-40-5	Not Classified.[2]	According to multiple reports, this chemical does not meet GHS hazard criteria.[2]
Pentaerythritol	115-77-5	Not Classified.[3][4]	No adverse effects are expected from ingestion, though large amounts may cause gastrointestinal discomfort.[3] May cause mechanical eye irritation and skin irritation.[3]

Table 2: GHS Classification and Key Safety Findings for Structurally Related Compounds

General Toxicological Profile of Pentaerythritol Esters

Pentaerythritol and its esters are generally considered to have a low order of acute toxicity. A review by the Cosmetic Ingredient Review (CIR) Expert Panel on 16 pentaerythrityl tetraester compounds concluded that they were safe as cosmetic ingredients in the practices of use and concentration at the time of the assessment.[5]

Experimental Protocols for Safety Assessment

In the absence of specific studies on **pentaerythritol tetraricinoleate**, standardized testing protocols would be employed to determine its safety profile. The OECD (Organisation for Economic Co-operation and Development) provides internationally recognized guidelines for the testing of chemicals. For acute oral toxicity, the following methods are commonly used:

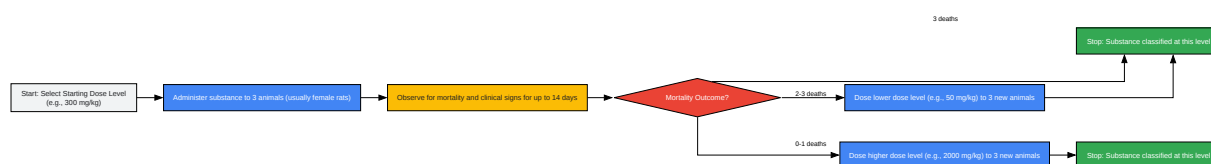
- OECD Test Guideline 420: Acute Oral Toxicity - Fixed Dose Procedure
- OECD Test Guideline 423: Acute Oral Toxicity - Acute Toxic Class Method[6][7]
- OECD Test Guideline 425: Acute Oral Toxicity - Up-and-Down Procedure[7]

These guidelines are designed to assess the potential adverse effects of a substance following a single oral administration.[7]

General Methodology for Acute Oral Toxicity Testing (OECD 423)

The Acute Toxic Class Method (OECD 423) is a stepwise procedure using a small number of animals at each step.[6] The objective is to classify the substance into a specific toxicity category based on the observed mortality.[6]

A generalized workflow for such an experiment is illustrated below.



[Click to download full resolution via product page](#)

Caption: Generalized workflow for OECD 423 Acute Toxic Class Method.

Conclusion

Pentaerythritol tetraricinoleate, identified by CAS number 126-56-7, is a substance for which specific and comprehensive safety and toxicological data are not readily available in the public domain. Based on the low toxicity profile of its parent molecule, pentaerythritol, and related esters, it is anticipated to have a low order of toxicity. However, this should be confirmed through empirical testing following established guidelines, such as those provided by the OECD. For professionals in research and drug development, it is imperative to handle this

compound with standard laboratory precautions until more definitive safety data becomes available.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy Pentaerythritol tetraricinoleate (EVT-1507969) | 126-56-7 [evitachem.com]
- 2. Pentaerythrityl Tetraoleate | C77H140O8 | CID 6436503 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. redox.com [redox.com]
- 4. carlroth.com [carlroth.com]
- 5. cir-safety.org [cir-safety.org]
- 6. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 7. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Pentaerythritol Tetraricinoleate: A Technical Guide to its Properties and Safety Profile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1165899#pentaerythritol-tetraricinoleate-cas-number-and-safety-data]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com